

SR12418's Impact on Gene Expression: A Technical Guide for Researchers

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Compound of Interest

Compound Name: SR12418
Cat. No.: B10861337

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Introduction

SR12418 is a potent and specific synthetic agonist for the nuclear receptors REV-ERB α (NR1D1) and REV-ERB β (NR1D2).[1][2] As key components of the mammalian circadian clock, the REV-ERBs are ligand-activated transcriptional repressors that play a crucial role in regulating various physiological processes, including metabolism, inflammation, and immunity. [1][2] This technical guide provides an in-depth overview of the impact of **SR12418** on gene expression, with a focus on its mechanism of action, effects on key signaling pathways, and detailed experimental protocols for its study. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting REV-ERB activity.

Core Mechanism of Action

SR12418 functions by binding to the ligand-binding pocket of REV-ERB α and REV-ERB β , enhancing their ability to recruit corepressor complexes, such as the Nuclear Receptor Corepressor (NCoR) complex.[3][4] This enhanced corepressor recruitment leads to the transcriptional repression of REV-ERB target genes.[3][4][5][6] The REV-ERBs and the RAR-related orphan receptors (RORs) often recognize and bind to the same DNA response elements, known as ROR response elements (ROREs).[3][4] While RORs typically activate gene transcription at these sites, the REV-ERBs act as repressors, creating a regulatory balance.[3][4]

Quantitative Data Summary

The following tables summarize the quantitative data on **SR12418**'s activity and its effects on gene and protein expression from various studies.

Table 1: Potency of **SR12418**

Target	Assay	Metric	Value	Reference
REV-ERB α	Bmal1-luciferase reporter assay	IC50	68 nM	[7]
REV-ERB β	Bmal1-luciferase reporter assay	IC50	119 nM	[7]

Table 2: Effect of **SR12418** on TH17 Cell-Associated Gene and Protein Expression

Gene/Protein	Cell Type	Treatment	Effect	Method	Reference
Il17a	Mouse CD4+ T cells (TH17 polarized)	5 µM SR12418	Potent repression	qPCR	[7]
Il17f	Mouse CD4+ T cells (TH17 polarized)	Overexpression of REV-ERBα	Decreased expression	qPCR	[7]
Rorc (RORγt)	Mouse CD4+ T cells (TH17 polarized)	SR12418	Downregulated expression	Flow Cytometry (MFI)	[7]
Nfil3	Mouse CD4+ T cells (TH17 polarized)	5 µM SR12418	Potent repression	qPCR	[7]
IL-17A	Mouse CD4+ T cells (TH17 polarized)	SR12418	Dose-dependent inhibition	Flow Cytometry	[7]
RORγt	Mouse CD4+ T cells (in vivo EAE model)	50 mg/kg SR12418	Decreased frequency and number of RORγt+ cells	Flow Cytometry	[7]
GM-CSF	Mouse CD4+ T cells (in vivo EAE model)	50 mg/kg SR12418	Significantly lower absolute number of GM-CSF+ T cells	Flow Cytometry	[1]
IL-17A+ IFNγ+	Mouse CD4+ T cells (in vivo EAE model)	50 mg/kg SR12418	Decreased frequency and number	Flow Cytometry	[1][7]

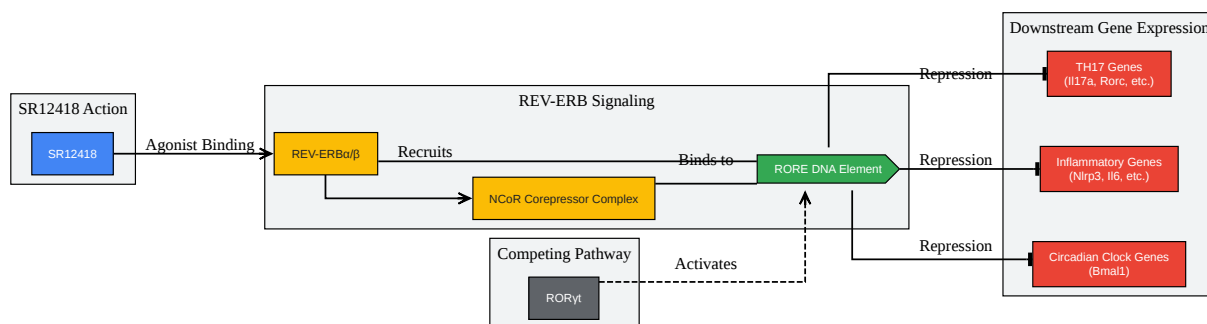
Table 3: Effect of **SR12418** on Inflammatory Gene Expression

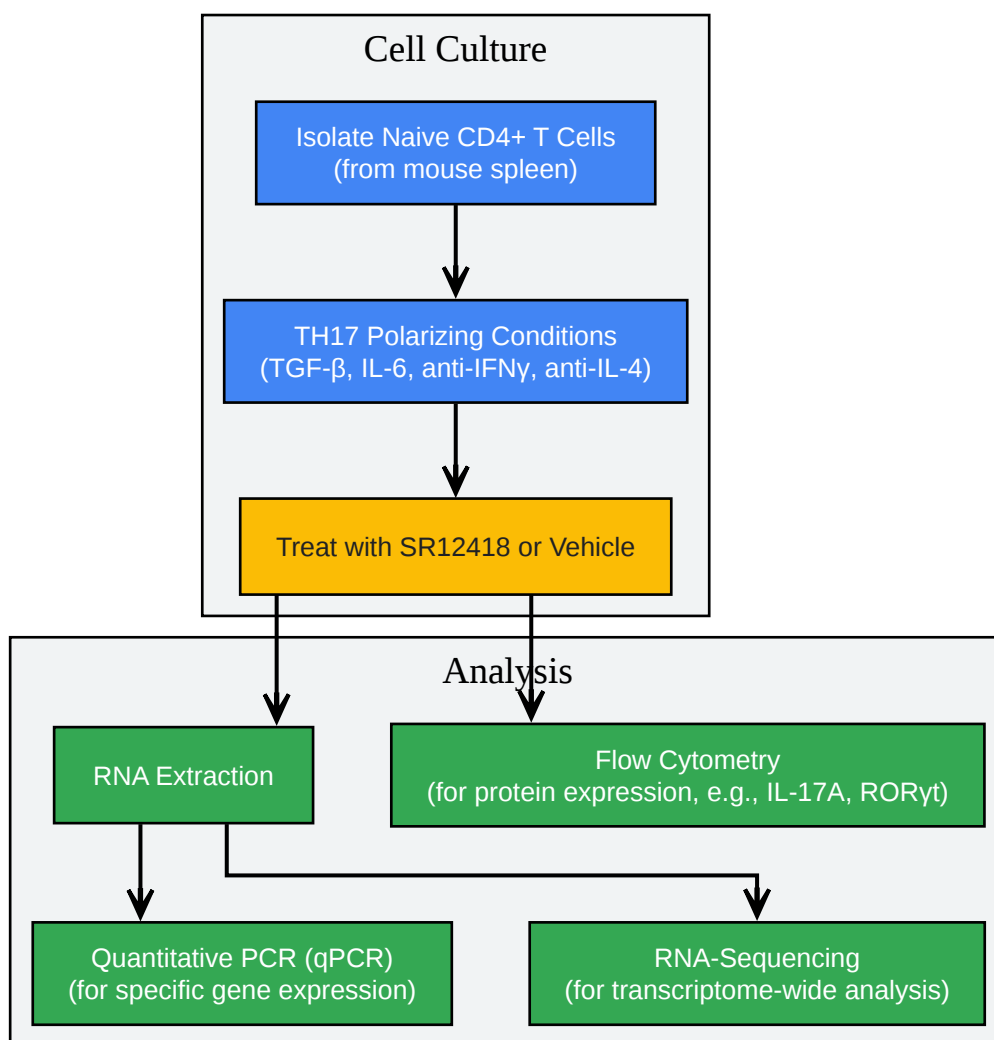
Gene	Cell Type	Treatment	Effect	Method	Reference
Nlrp3	Mouse macrophages	REV-ERB agonist	Down-regulated expression	Not Specified	[8]
Il6	Mouse macrophages	REV-ERB agonist	Down-regulated expression	Not Specified	[8]
Il1b	Mouse macrophages	REV-ERB agonist	Down-regulated expression	Not Specified	[8]
Tnfa	Mouse macrophages	REV-ERB agonist	Down-regulated expression	Not Specified	[8]
Ccl2	Mouse macrophages	REV-ERB agonist	Down-regulated expression	Not Specified	[8]

Signaling Pathways and Experimental Workflows

Signaling Pathways Modulated by **SR12418**

SR12418 primarily impacts the REV-ERB signaling pathway, which has significant downstream effects on inflammatory and metabolic gene expression.





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